

# Application Notes and Protocols: Methyl Red Sodium Salt in Water Quality Testing

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## Compound of Interest

Compound Name: Methyl Red sodium salt

Cat. No.: B147717

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## Introduction

**Methyl Red sodium salt** is a versatile azo dye widely employed in analytical chemistry and microbiology as a pH indicator. Its distinct color change over a specific pH range makes it an invaluable tool for various applications in water quality assessment. These applications range from classical acid-base titrations to determine acidity and alkalinity to microbiological tests for the identification of bacterial contamination. This document provides detailed application notes and protocols for the use of **Methyl Red sodium salt** in water quality testing.

## Chemical Properties and Mechanism of Action

Methyl Red is a weak acid that undergoes a distinct color change as the pH of a solution varies. The color transition is a result of a change in the molecular structure of the dye upon protonation. In acidic solutions, the protonated form of Methyl Red exists, which is red. In alkaline solutions, the deprotonated form predominates, which is yellow.

Chemical Name: 2-((4-(dimethylamino)phenyl)diazenyl)benzoic acid, sodium salt  
Chemical Formula:  $C_{15}H_{14}N_3NaO_2$  Molecular Weight: 291.28 g/mol

The pH-dependent equilibrium and the corresponding structural change of Methyl Red are fundamental to its function as an indicator.

## Signaling Pathway of Methyl Red pH Indication

Caption: pH-dependent equilibrium of Methyl Red.

### Quantitative Data

The following tables summarize the key quantitative properties of **Methyl Red sodium salt**.

Table 1: pH Indicator Properties of Methyl Red

Property	Value	Reference
pKa	5.1	[1]
pH range for color change	4.4 (red) - 6.2 (yellow)	[1][2][3]
Color in acidic solution (pH < 4.4)	Red	[4][5]
Color in transition range (pH 4.4 - 6.2)	Orange	[4][5]
Color in alkaline solution (pH > 6.2)	Yellow	[4][5]

Table 2: Spectrophotometric Data for Methyl Red

Form	Wavelength of Maximum Absorption ( $\lambda_{\text{max}}$ )	Reference
Acidic (HMR)	~520 nm	[6]
Basic (MR <sup>-</sup> )	~425 nm	
Isobestic Point	~460 nm	

## Application 1: Determination of Water Alkalinity by Titration

Alkalinity of water is its capacity to neutralize acids and is primarily attributed to the presence of carbonate, bicarbonate, and hydroxide ions. Methyl Red is used as an indicator for the determination of total alkalinity.

## Experimental Protocol

This protocol is based on standard methods for the examination of water and wastewater.

### 1. Reagents and Equipment:

- Methyl Red Indicator Solution (0.1% w/v): Dissolve 0.1 g of **Methyl Red sodium salt** in 100 mL of distilled water.
- Standard Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) Solution (0.02 N): Prepare and standardize according to established laboratory procedures.
- Burette, 50 mL, graduated in 0.1 mL increments
- Pipette, 100 mL
- Erlenmeyer flask, 250 mL
- Magnetic stirrer and stir bar (optional)

### 2. Procedure:

- Measure 100 mL of the water sample using a pipette and transfer it to a 250 mL Erlenmeyer flask.
- Add 2-3 drops of Methyl Red indicator solution to the water sample. The solution will turn yellow if the pH is above 6.2.
- Titrate the sample with standard 0.02 N  $\text{H}_2\text{SO}_4$  solution, swirling the flask continuously, until the color of the solution changes from yellow to a persistent faint orange/pink. This is the endpoint.
- Record the volume of  $\text{H}_2\text{SO}_4$  solution used.

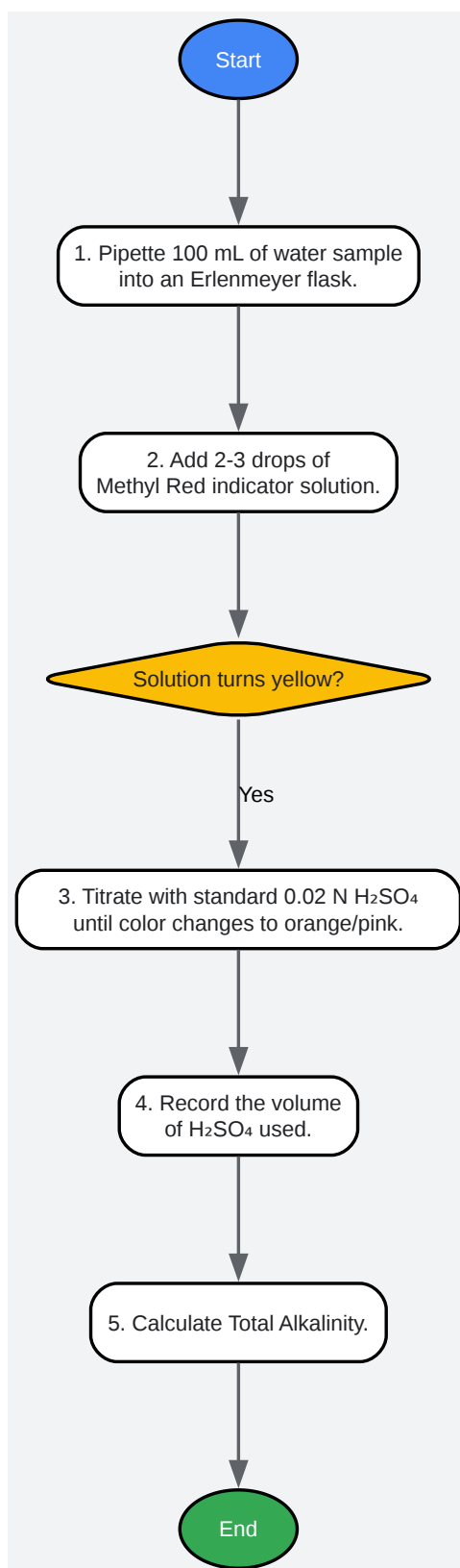
### 3. Calculation of Total Alkalinity:

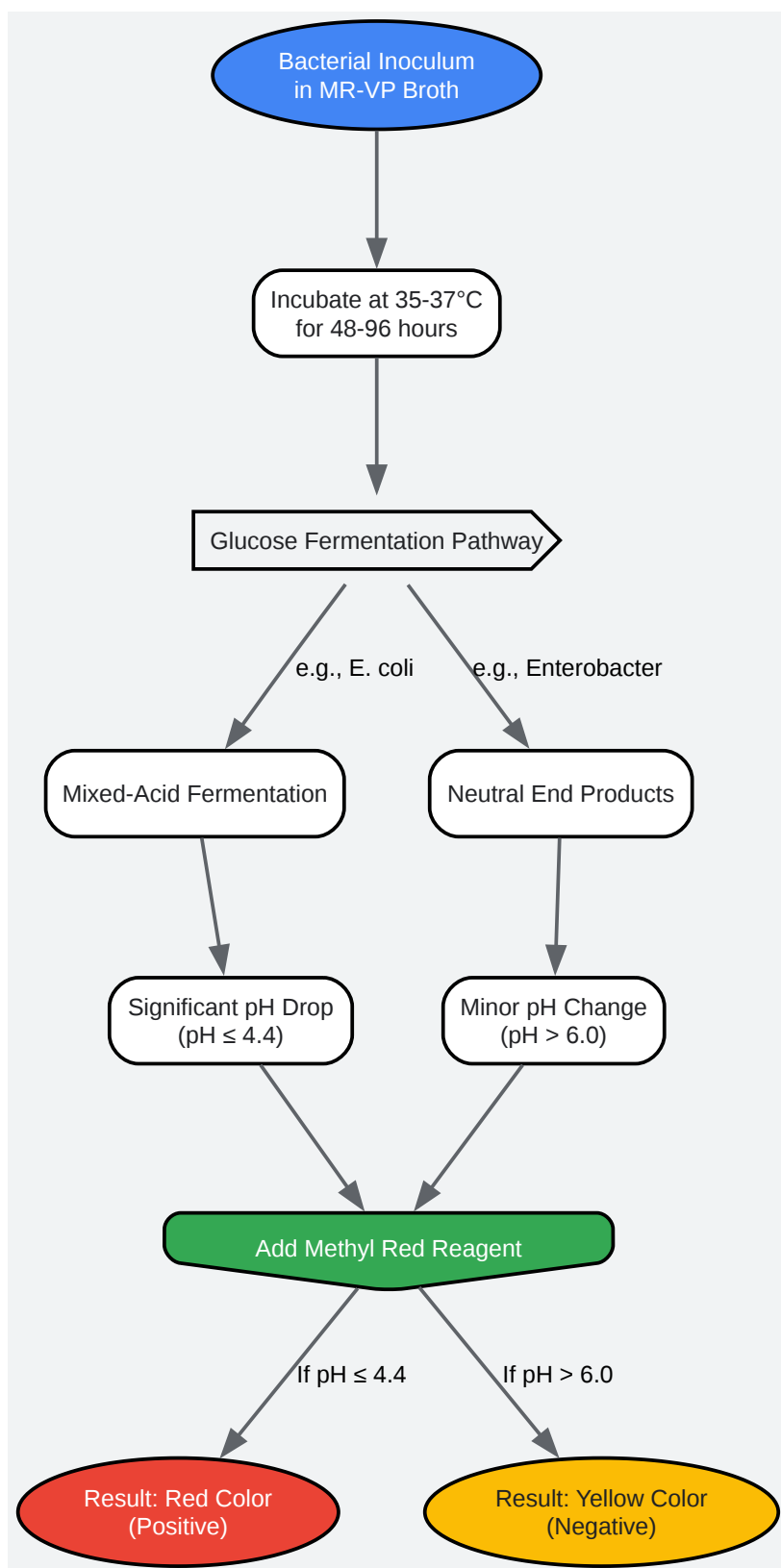
Total Alkalinity (as mg/L  $\text{CaCO}_3$ ) =  $(A \times N \times 50,000) / \text{mL of sample}$

Where:

- A = mL of standard  $\text{H}_2\text{SO}_4$  used
- N = Normality of the standard  $\text{H}_2\text{SO}_4$  solution

## Experimental Workflow





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